# An In-Depth Technical Guide to 1,3-Dioleoylglycerol-d5

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *1,3-Dioleoylglycerol-d5* |
| *Cat. No.:* | *B15553353* |

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **1,3-Dioleoylglycerol-d5**, a deuterated analog of the endogenous diacylglycerol, 1,3-Dioleoylglycerol. This molecule is a critical tool in lipidomic research, metabolic studies, and as an internal standard for mass spectrometry-based quantification. Its structure, molecular weight, and biological significance are detailed below, along with relevant experimental protocols and pathway visualizations.

## Core Molecular Information

**1,3-Dioleoylglycerol-d5** is a diacylglycerol consisting of a glycerol backbone deuterated at five positions, with oleic acid moieties esterified at the sn-1 and sn-3 positions. The deuteration provides a distinct mass shift, making it an ideal internal standard for mass spectrometry applications, allowing for precise quantification of its non-deuterated counterpart in complex biological samples.

### Chemical Structure

The chemical structure of **1,3-Dioleoylglycerol-d5** is characterized by a glycerol-d5 core and two oleoyl chains.

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Image of the chemical structure of **1,3-Dioleoylglycerol-d5** should be displayed here. (A visual representation would be inserted in a final document).

## Quantitative Data Summary

The key quantitative properties of **1,3-Dioleoylglycerol-d5** and its non-deuterated analog are summarized in the table below for easy comparison.

| Property | 1,3-Dioleoylglycerol-d5 | 1,3-Dioleoylglycerol |
|---|---|---|
| Molecular Formula | C39H67D5O5 | C39H72O5[1][2][3] |
| Molecular Weight (Calculated) | 626.03 g/mol | 620.99 g/mol [3] |
| Exact Mass (Calculated) | 625.5387 g/mol | 620.5329 g/mol |
| CAS Number | Not available | 2465-32-9[1][2] |

Note: The molecular weight of **1,3-Dioleoylglycerol-d5** is calculated based on the replacement of the glycerol backbone with glycerol-d5 (molecular weight approx. 97.12 g/mol ).[4][5][6]

## Biological Significance and Applications

1,3-Dioleoylglycerol is a key second messenger in various cellular signaling pathways, most notably in the activation of Protein Kinase C (PKC).[1] As a stable isotope-labeled analog, **1,3-Dioleoylglycerol-d5** is invaluable for:

- Internal Standard in Mass Spectrometry: Its primary use is as an internal standard for the accurate and precise quantification of 1,3-Dioleoylglycerol in biological samples.
- Metabolic Tracer Studies: It can be used to trace the metabolic fate of diacylglycerols in various biological systems.
- Lipidomic Research: It aids in the comprehensive analysis of the lipidome, helping to elucidate the roles of specific lipid species in health and disease.

## Experimental Protocols

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# Quantification of 1,3-Dioleoylglycerol in Biological Samples using LC-MS/MS with **1,3-Dioleoylglycerol-d5** as an Internal Standard

This protocol outlines a general workflow for the quantification of endogenous 1,3-Dioleoylglycerol.

1. Sample Preparation and Lipid Extraction:

- Objective: To extract lipids from a biological matrix (e.g., plasma, cell lysate).
- Procedure:
  - To a known amount of sample (e.g., 100 µL of plasma), add a known amount of **1,3-Dioleoylglycerol-d5** solution in a suitable solvent (e.g., methanol/chloroform) as the internal standard.
  - Perform lipid extraction using a standard method such as the Folch or Bligh-Dyer procedure. This typically involves the addition of a chloroform/methanol mixture to the sample, followed by vortexing and centrifugation to separate the organic (lipid-containing) and aqueous phases.
  - Carefully collect the lower organic phase containing the lipids.
  - Dry the lipid extract under a stream of nitrogen gas.
  - Reconstitute the dried lipid extract in a suitable solvent for LC-MS/MS analysis (e.g., isopropanol/acetonitrile/water).

2. LC-MS/MS Analysis:

- Objective: To separate and detect 1,3-Dioleoylglycerol and **1,3-Dioleoylglycerol-d5**.
- Instrumentation: A liquid chromatography system coupled to a triple quadrupole mass spectrometer.
- Liquid Chromatography (LC) Conditions:

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- Column: A C18 reverse-phase column suitable for lipid analysis.
- Mobile Phase: A gradient of two or more solvents is typically used, for example, a mixture of acetonitrile, isopropanol, and water with additives like formic acid or ammonium formate to improve ionization.
- Flow Rate: A typical flow rate would be in the range of 0.2-0.5 mL/min.
- Injection Volume: 5-10 µL.

- Mass Spectrometry (MS) Conditions:
  - Ionization Mode: Electrospray ionization (ESI) in positive mode is commonly used.
  - Detection Mode: Multiple Reaction Monitoring (MRM) is employed for its high selectivity and sensitivity.
  - MRM Transitions:
    - For 1,3-Dioleoylglycerol: Monitor the transition from the precursor ion (e.g., [M+NH4]+) to a specific product ion.
    - For **1,3-Dioleoylglycerol-d5**: Monitor the corresponding mass-shifted transition. The precursor ion will be 5 Da higher than that of the non-deuterated analog.

3. Data Analysis and Quantification:

- Objective: To determine the concentration of 1,3-Dioleoylglycerol in the original sample.
- Procedure:
  - Integrate the peak areas for both the endogenous 1,3-Dioleoylglycerol and the **1,3-Dioleoylglycerol-d5** internal standard.
  - Calculate the ratio of the peak area of the analyte to the peak area of the internal standard.

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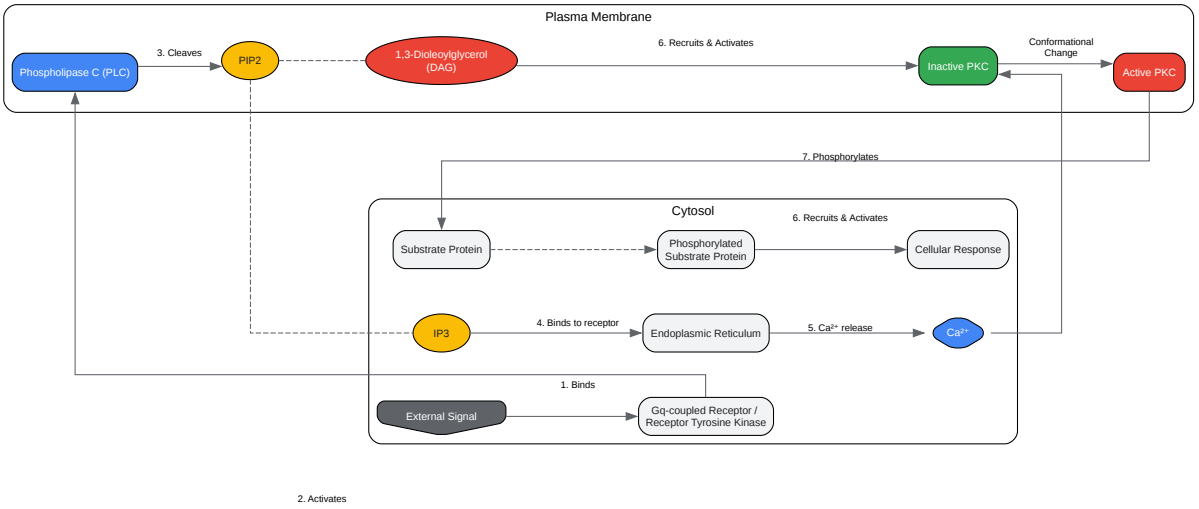
- Create a calibration curve using known concentrations of non-deuterated 1,3-Dioleoylglycerol spiked with the same constant amount of the d5-internal standard.
- Determine the concentration of 1,3-Dioleoylglycerol in the unknown sample by interpolating its area ratio on the calibration curve.

# Signaling Pathway Visualization

## Protein Kinase C (PKC) Activation by Diacylglycerol

1,3-Dioleoylglycerol is a potent activator of conventional and novel isoforms of Protein Kinase C (PKC). This signaling pathway is crucial in a multitude of cellular processes, including cell growth, differentiation, and apoptosis.

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Caption: Activation of Protein Kinase C (PKC) by 1,3-Dioleoylglycerol.

This guide provides foundational technical information for researchers and professionals working with **1,3-Dioleoylglycerol-d5**. For specific applications, further optimization of experimental protocols may be required.

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